

2-Chloro-6-methoxy-3-nitropyridine CAS number 38533-61-8

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Compound of Interest

Compound Name: 2-Chloro-6-methoxy-3-nitropyridine

Cat. No.: B041990

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An In-depth Technical Guide to **2-Chloro-6-methoxy-3-nitropyridine** (CAS: 38533-61-8)

Introduction

2-Chloro-6-methoxy-3-nitropyridine is a specialized organic compound identified by the CAS number 38533-61-8.[1] It is a key building block in modern organic synthesis, particularly valued within the pharmaceutical and fine chemical industries.[2] Structurally, it is a pyridine ring substituted with chloro, methoxy, and nitro functional groups, which impart a versatile reactivity profile.[2][3] This compound typically appears as an off-white to yellow powder and serves as a critical intermediate in the synthesis of complex molecules and active pharmaceutical ingredients (APIs).[2][4] Its utility is pronounced in cross-coupling reactions, making it a valuable reagent for drug discovery and development professionals.[2][5]

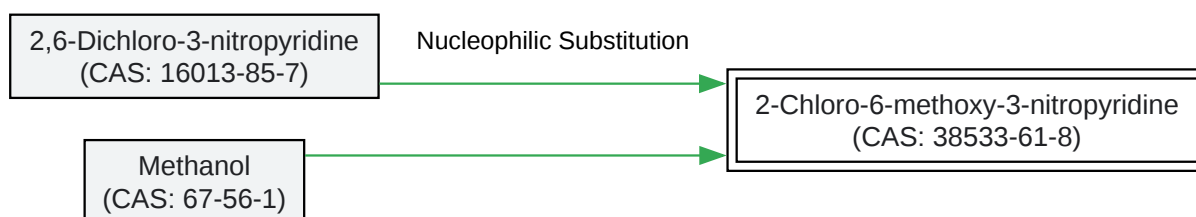
Physicochemical Properties

The physical and chemical properties of **2-Chloro-6-methoxy-3-nitropyridine** are summarized below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Source(s)
CAS Number	38533-61-8	[1]
Molecular Formula	C ₆ H ₅ ClN ₂ O ₃	[1][6]
Molecular Weight	188.57 g/mol	[6][7]
Appearance	Off-white to yellow powder	[4]
Melting Point	78-80 °C (lit.)	[5][8]
Boiling Point	298.5 ± 35.0 °C at 760 mmHg	[8]
Density	1.4 ± 0.1 g/cm ³	[8]
Solubility	Slightly soluble in water	[4][5]
SMILES String	COc1ccc(c(Cl)n1)--INVALID-LINK--=O	
InChI Key	DVRGUTNVDGIKTP-UHFFFAOYSA-N	
EC Number	253-989-8	

Synthesis and Reactivity

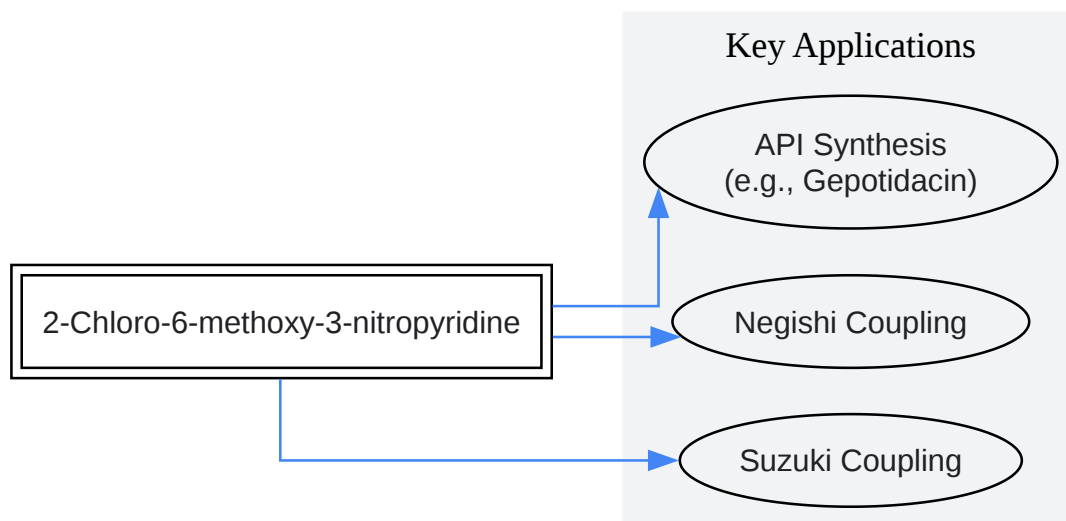
The primary synthesis route for **2-Chloro-6-methoxy-3-nitropyridine** involves the reaction of 2,6-Dichloro-3-nitropyridine with methanol.[8] This process is a nucleophilic substitution where the methoxy group replaces one of the chlorine atoms on the pyridine ring.



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Caption: Synthesis of **2-Chloro-6-methoxy-3-nitropyridine**.

The compound is a versatile intermediate, primarily utilized in Suzuki and Negishi cross-coupling reactions.[2][5] These reactions are fundamental for creating carbon-carbon bonds, allowing for the construction of complex molecular frameworks necessary for developing novel compounds, particularly in medicinal chemistry.[2] For instance, it is a known intermediate in the synthesis of the antibiotic Gepotidacin.[6]



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Caption: Key applications of **2-Chloro-6-methoxy-3-nitropyridine**.

Experimental Protocols

Synthesis of 2-Chloro-6-methoxy-3-nitropyridine[6]

This protocol describes a laboratory-scale synthesis of the title compound.

Reagents and Materials:

- Starting Material: Unspecified precursor (likely 2,6-dichloro-3-nitropyridine)
- Solvent: Not specified, but extraction uses Ethyl Acetate
- Quenching agent: Deionized water
- Drying agent: Anhydrous sodium sulfate

- Purification: Silica gel column chromatography

Procedure:

- The reaction is initiated and maintained at 0 °C with stirring for 30 minutes.
- The reaction mixture is then brought to room temperature and stirring is continued for an additional 2 hours.
- After 2 hours, the reaction is stopped by cooling it back down to 0 °C.
- The reaction is quenched by the addition of deionized water (100 mL).
- The product is extracted with ethyl acetate (3 x 150 mL).
- The organic phases are combined, dried over anhydrous sodium sulfate, and concentrated under reduced pressure to yield the crude product.

Purification:

- The crude product is purified by silica gel column chromatography to afford the pure target compound, **2-chloro-6-methoxy-3-nitropyridine**.

Yield:

- The reported yield for this procedure is 56% (12 g of product).[5]
- ¹H NMR (300 MHz, CDCl₃) δ: 8.37-8.24 (m, 1H), 7.07-7.05 (m, 1H), 4.15 (s, 3H).[5]

Structural Information

2-Chloro-6-methoxy-3-nitropyridine possesses a planar structure with C_s point group symmetry.[5] The molecule contains 17 atoms, resulting in 45 fundamental vibrations, all of which are active in both IR and Raman spectroscopy.[5] Of these vibrations, 31 are in-plane and 14 are out-of-plane.[5]

Safety and Handling

This compound is classified as hazardous and requires careful handling in a laboratory setting. Appropriate personal protective equipment (PPE) must be worn.

Hazard Information	Details	Source(s)
Signal Word	Warning	[7]
Hazard Statements (H-Codes)	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[7][9]
Precautionary Statements (P-Codes)	P261, P264, P271, P280, P302+P352, P305+P351+P338	
Hazard Classifications	Skin Irrit. 2, Eye Irrit. 2, STOT SE 3	
Target Organs	Respiratory system	
Personal Protective Equipment (PPE)	Dust mask (type N95 US), eyeshields, gloves	
Storage Class	11 (Combustible Solids)	

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